

# Physical properties of 1-Fluoro-4-nitrobenzene (melting point, boiling point)

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## Compound of Interest

Compound Name: 1-Fluoro-4-nitrobenzene

Cat. No.: B044160

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## Physical Properties of 1-Fluoro-4-nitrobenzene: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1-Fluoro-4-nitrobenzene**, a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals. Understanding these properties is paramount for its effective handling, reaction optimization, and process scale-up. This document outlines its melting and boiling points, details the standard experimental methodologies for their determination, and provides a conceptual framework for understanding the structure-property relationships.

### Core Physical Properties

The melting and boiling points of **1-Fluoro-4-nitrobenzene** have been reported across various chemical literature and commercial sources. A summary of these values is presented below. The slight variations observed can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value Range	Notes
Melting Point	10 - 27 °C (283.15 - 300.15 K)	The compound may exist as a liquid or a low-melting solid at or near room temperature.[1]
Boiling Point	204 - 216 °C (477.15 - 489.15 K)	Generally reported at atmospheric pressure.[2]

Note: The National Institute of Standards and Technology (NIST) has critically evaluated thermophysical property data for **1-Fluoro-4-nitrobenzene**, which can be a valuable resource for in-depth analysis.[3][4]

## Experimental Determination Protocols

Accurate determination of melting and boiling points is fundamental for compound characterization and purity assessment. The following are detailed, standard laboratory protocols applicable to **1-Fluoro-4-nitrobenzene**.

### Melting Point Determination: Thiele Tube Method

The Thiele tube method is a classical and effective technique for determining the melting point of a solid.[5][6][7][8]

Apparatus and Materials:

- Thiele tube
- High-boiling point oil (e.g., mineral oil, silicone oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Sample of **1-Fluoro-4-nitrobenzene**
- Bunsen burner or other heat source

- Clamp and stand

Procedure:

- Sample Preparation: A small amount of solid **1-Fluoro-4-nitrobenzene** is finely powdered and packed into the sealed end of a capillary tube to a height of 2-3 mm.[5]
- Apparatus Setup: The Thiele tube is filled with oil to a level above the side arm. The capillary tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube.[7]
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube promotes convection currents, ensuring uniform temperature distribution throughout the oil.[6]
- Observation: The sample is observed closely as the temperature rises. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- Completion: The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow (typically 1-2 °C).[6]

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Caption: Influence of structural features on the physical properties of **1-Fluoro-4-nitrobenzene**.

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